

Safeguarding Your Research: A Comprehensive Guide to Handling IR-820

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Compound of Interest

Compound Name: IR-820

Cat. No.: B15555243

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For researchers, scientists, and drug development professionals working with the near-infrared fluorescent dye **IR-820**, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans to foster a secure research environment. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building a foundation of trust that extends beyond the product itself.

Essential Safety and Handling at a Glance

Proper handling of **IR-820** is crucial to minimize exposure and ensure the integrity of your experiments. The primary recommended personal protective equipment (PPE) includes eye shields, chemical-resistant gloves, and a type N95 dust mask, particularly when handling the powdered form.

Key Physical and Chemical Properties

A summary of the essential quantitative data for **IR-820** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₄₆ H ₅₀ ClN ₂ NaO ₆ S ₂
Molecular Weight	849.47 g/mol [1]
Appearance	Green to red-brown powder[2]
Melting Point	>300 °C
Maximum Absorption (λmax)	~820 nm
Solubility	Soluble in DMSO and methanol[2]
Storage (Long-term)	-20°C, protected from light and moisture[1][2]
Storage (Short-term)	0 - 4°C[1]

Detailed Protocols for Safe Handling and Disposal

Adherence to standardized protocols is critical for laboratory safety. The following sections provide step-by-step guidance for the safe handling and disposal of **IR-820**.

Personal Protective Equipment (PPE) Protocol

A systematic approach to wearing and removing PPE is vital to prevent contamination.

- Before Handling:
 - Ensure you are in a well-ventilated area.
 - Put on a laboratory coat, ensuring it is fully buttoned.
 - Wear a NIOSH-approved N95 respirator to avoid inhalation of the powder.
 - Put on safety glasses with side shields or chemical splash goggles.
 - Wear chemical-resistant gloves (e.g., nitrile gloves). Ensure they are the correct size and have been inspected for any tears or holes.
- After Handling:

- Before leaving the work area, remove gloves using a technique that avoids skin contact with the outer surface.
- Dispose of the gloves in the appropriate chemical waste container.
- Remove your safety glasses and respirator.
- Remove your lab coat.
- Wash your hands thoroughly with soap and water.^[3]

Step-by-Step Handling Protocol

- Preparation:
 - Work in a designated area, such as a chemical fume hood, especially when handling the powdered form to minimize inhalation risk.
 - Ensure all necessary equipment (e.g., spatulas, weighing paper, solvent dispensers) is clean and readily accessible.
 - Have a chemical spill kit readily available.
- Weighing and Solution Preparation:
 - When weighing the powdered dye, use an analytical balance inside a fume hood or a balance enclosure to prevent the dispersal of fine particles.
 - Use anti-static weighing dishes if available.
 - To prepare a solution, add the solvent (e.g., DMSO, methanol) to the weighed **IR-820** powder slowly to avoid splashing.^[2]
 - Cap the container tightly and mix by vortexing or sonicating until the dye is fully dissolved.
- Storage of Solutions:
 - Store stock solutions in clearly labeled, tightly sealed containers.

- Protect solutions from light by using amber vials or by wrapping the container in aluminum foil.^[2]
- Store stock solutions at -20°C for long-term stability. For short-term use, solutions can be stored at 4°C.^{[1][2]}

Disposal Plan

Proper disposal of **IR-820** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:
 - Dispose of contaminated solid waste, such as gloves, weighing paper, and pipette tips, in a designated hazardous waste container.
 - This container should be clearly labeled as "Hazardous Chemical Waste" and should list **IR-820** as a component.
- Liquid Waste:
 - Collect all liquid waste containing **IR-820**, including unused solutions and rinsing solvents, in a sealed and properly labeled hazardous waste container.
 - Do not pour **IR-820** solutions down the drain.^[4]
 - Some institutions may allow for the treatment of dye wastewater with flocculants or coagulants to precipitate the dye, which can then be disposed of as solid waste.^[5] Always consult with your institution's Environmental Health and Safety (EHS) office for specific guidance.
- Empty Containers:
 - Rinse empty containers with a suitable solvent (e.g., methanol or ethanol) three times.
 - Collect the rinsate as hazardous liquid waste.

- After rinsing, the container can typically be disposed of as regular laboratory glassware, but confirm this with your local EHS guidelines.

Experimental Protocols

While specific experimental designs will vary, the following provides a general framework for common applications of **IR-820**.

In Vivo Imaging Protocol (Based on Mouse Studies)

This protocol is a general guideline and should be adapted based on the specific animal model and research question.

- Preparation of Injection Solution:
 - Freshly prepare a solution of **IR-820** in a sterile, biocompatible solvent such as phosphate-buffered saline (PBS). A typical concentration for in vivo studies is 0.2 mM.[\[6\]](#)
 - Ensure the solution is well-mixed and free of particulates.
- Animal Administration:
 - Administer the **IR-820** solution to the animal model, for example, via intravenous tail vein injection. A common injection volume for mice is 100 µL.[\[6\]](#)
- Imaging:
 - Image the animals at various time points post-injection using an in vivo imaging system equipped for near-infrared fluorescence detection.
 - **IR-820** has a maximal excitation wavelength of approximately 710 nm and an emission wavelength of around 820 nm.[\[6\]](#)

In Vitro Phototoxicity Assay

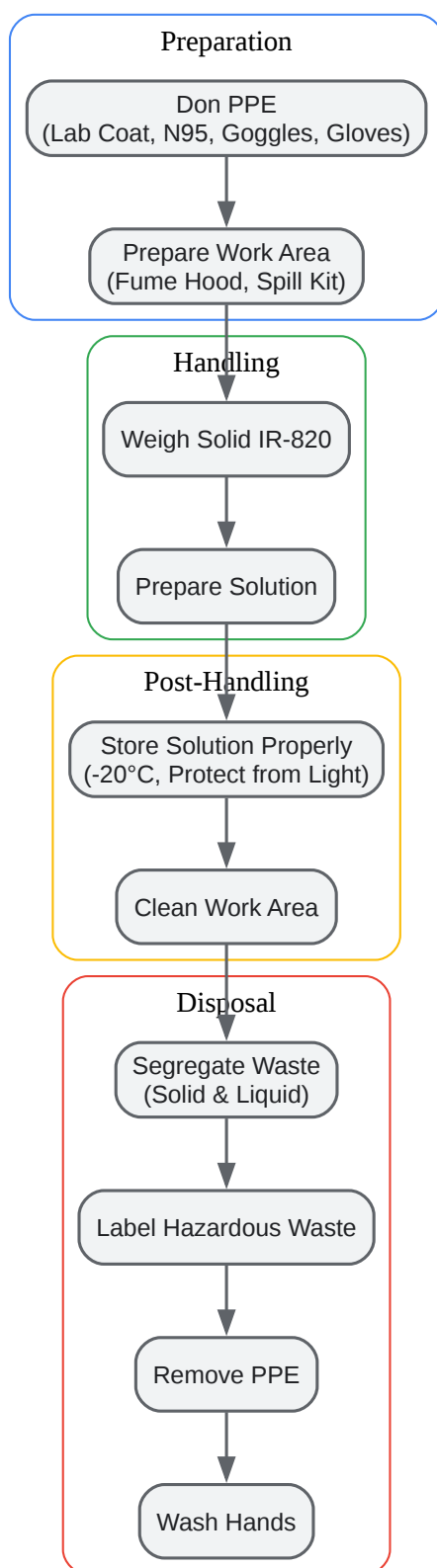
This protocol outlines a general procedure to assess the phototoxicity of **IR-820** on cultured cells.

- Cell Culture and Treatment:

- Seed cells in a multi-well plate and allow them to adhere overnight.
- Treat the cells with varying concentrations of **IR-820** for a specified incubation period (e.g., 24 hours).^[7] Include control wells with no **IR-820**.
- Laser Irradiation:
 - Following incubation, wash the cells with PBS and add fresh media.
 - Irradiate the designated wells with a near-infrared laser (e.g., 808 nm) at a specific power density for a set duration.^[7] Include control groups that are not irradiated.
- Viability Assessment:
 - After a post-irradiation incubation period (e.g., 24 hours), assess cell viability using a standard method such as an MTT or PrestoBlue assay.^[7]

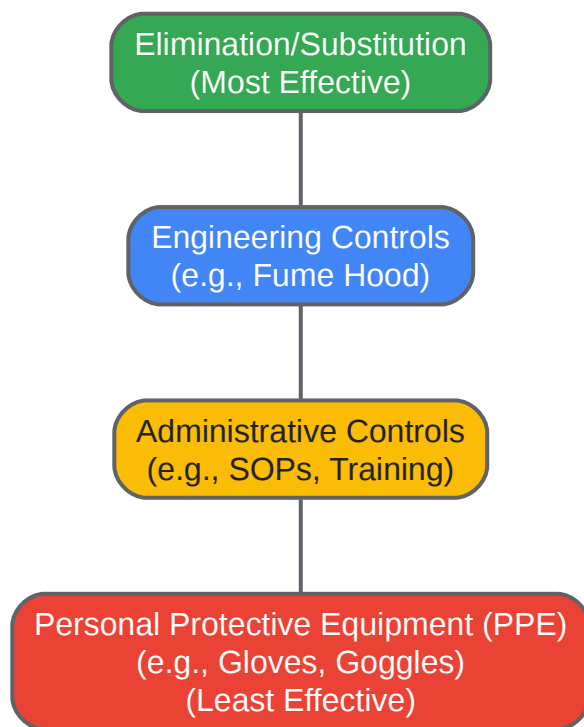
Visualizing Safe Handling Workflows

To further clarify the procedural guidance, the following diagrams illustrate the safe handling workflow and the hierarchy of safety controls when working with **IR-820**.



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A workflow for the safe handling of **IR-820** from preparation to disposal.



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The hierarchy of controls for mitigating risks associated with **IR-820**.

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